

Essential Safety and Disposal Guidance for JNJ-28312141

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Compound of Interest

Compound Name: JNJ-28312141

Cat. No.: B608210

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For laboratory professionals engaged in research and development, the proper handling and disposal of potent compounds like **JNJ-28312141**, a dual inhibitor of CSF-1R and FLT3, is paramount for ensuring personnel safety and environmental compliance. This document provides a comprehensive guide to the safe handling, operational protocols, and disposal of this research chemical.

Immediate Safety and Handling Precautions

Before handling **JNJ-28312141**, it is crucial to consult your institution's specific safety protocols and the manufacturer's latest safety information. While a specific Safety Data Sheet (SDS) for **JNJ-28312141** is not publicly available, the following precautions are based on guidelines for handling potent laboratory compounds.^{[1][2][3]}

Personal Protective Equipment (PPE): A risk assessment should determine the appropriate level of PPE.^[1] For handling **JNJ-28312141**, especially in solid form, the following is recommended:

| Activity | Recommended PPE | Rationale |
|----------------------------------|---|--|
| Weighing and Dispensing (Powder) | - Full-face powered air-purifying respirator (PAPR) or supplied-air respirator.- Disposable, solid-front lab coat with tight-fitting cuffs.- Double-gloving (e.g., nitrile).- Disposable sleeves.- Safety glasses or goggles (if not using a full-face respirator). | High risk of aerosolization and inhalation of potent powders. Full respiratory protection and double-gloving provide an extra barrier against contamination. [1] |
| Solution Preparation | - Chemical fume hood.- Lab coat.- Safety glasses with side shields or chemical splash goggles.- Single pair of chemical-resistant gloves (e.g., nitrile). | Reduced risk of aerosolization compared to powders, but potential for splashes exists. A fume hood is the primary means of protection. [1] [3] |
| In Vitro / In Vivo Dosing | - Lab coat.- Safety glasses.- Appropriate gloves for the solvent and compound. | Focus on preventing skin and eye exposure. [1] |

Engineering Controls:

- Always handle solid **JNJ-28312141** in a certified chemical fume hood or other ventilated enclosure to minimize inhalation exposure.[\[1\]](#)[\[3\]](#)
- Use a "containment at source" strategy to mitigate the risk of operator exposure.[\[4\]](#)

Emergency Procedures:

- Skin Contact: Flush the affected area with copious amounts of water for at least 15 minutes and seek immediate medical attention.[\[5\]](#)
- Eye Contact: Rinse opened eyes for several minutes under running water.[\[6\]](#)
- Inhalation: Move the individual to fresh air and seek medical help.[\[5\]](#)

- Ingestion: Rinse the mouth with water and consult a physician.[\[5\]](#)
- Spills: For small spills, wear appropriate PPE, cover the spill with an absorbent material, and collect it in a sealed container for disposal as hazardous waste.[\[7\]](#) For large spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) office.[\[7\]](#)

Proper Disposal Procedures

The disposal of **JNJ-28312141** and all contaminated materials must be managed as hazardous chemical waste.[\[5\]](#)[\[8\]](#) Under no circumstances should this compound or its waste be disposed of down the drain or in regular trash.[\[1\]](#)[\[7\]](#)

Step-by-Step Disposal Guide:

- Waste Segregation: All materials that have come into contact with **JNJ-28312141** must be segregated from general laboratory waste. This includes:
 - Unused or expired solid compound.[\[1\]](#)[\[8\]](#)
 - Solutions containing **JNJ-28312141**.[\[1\]](#)[\[8\]](#)
 - Contaminated consumables such as pipette tips, tubes, flasks, gloves, and lab coats.[\[1\]](#)[\[8\]](#)
 - Contaminated sharps like needles and syringes.[\[8\]](#)
- Containment and Labeling:
 - Solid Waste: Collect in a dedicated, clearly labeled, and sealed container.[\[1\]](#)[\[8\]](#)
 - Liquid Waste: Collect in a leak-proof, sealable container that is compatible with the solvents used.[\[8\]](#)[\[9\]](#)
 - Sharps Waste: Dispose of immediately into a puncture-proof, compliant sharps container.[\[8\]](#)
 - All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**JNJ-28312141**"), and any other constituents.[\[1\]](#)[\[5\]](#)

- Storage and Final Disposal:
 - Store sealed and labeled hazardous waste containers in a designated, secure area.
 - Arrange for the collection and disposal of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal contractor.[\[8\]](#)[\[10\]](#)

Experimental Protocols

The following is a summarized methodology for an in vivo study involving **JNJ-28312141**, based on published research.

Objective: To evaluate the effect of **JNJ-28312141** on tumor growth in a xenograft model.

Methodology:

- Cell Inoculation: H460 lung adenocarcinoma cells are inoculated subcutaneously into nude mice.[\[11\]](#)
- Dosing Administration: Three days after inoculation, oral dosing is initiated with vehicle (e.g., 20% HP β CD) or **JNJ-28312141** at various concentrations (e.g., 25, 50, or 100 mg/kg).[\[11\]](#)
Dosing is administered twice daily during the week and once daily on weekends for a specified period (e.g., 25 consecutive days).[\[11\]](#)
- Tumor Volume Measurement: Tumor volumes are determined regularly by caliper measurement.[\[11\]](#)
- Tissue Harvesting and Analysis: At the end of the study, tumors are harvested for analysis, such as immunohistochemistry for markers like F4/80 (macrophages) and CD31 (microvasculature).[\[11\]](#)

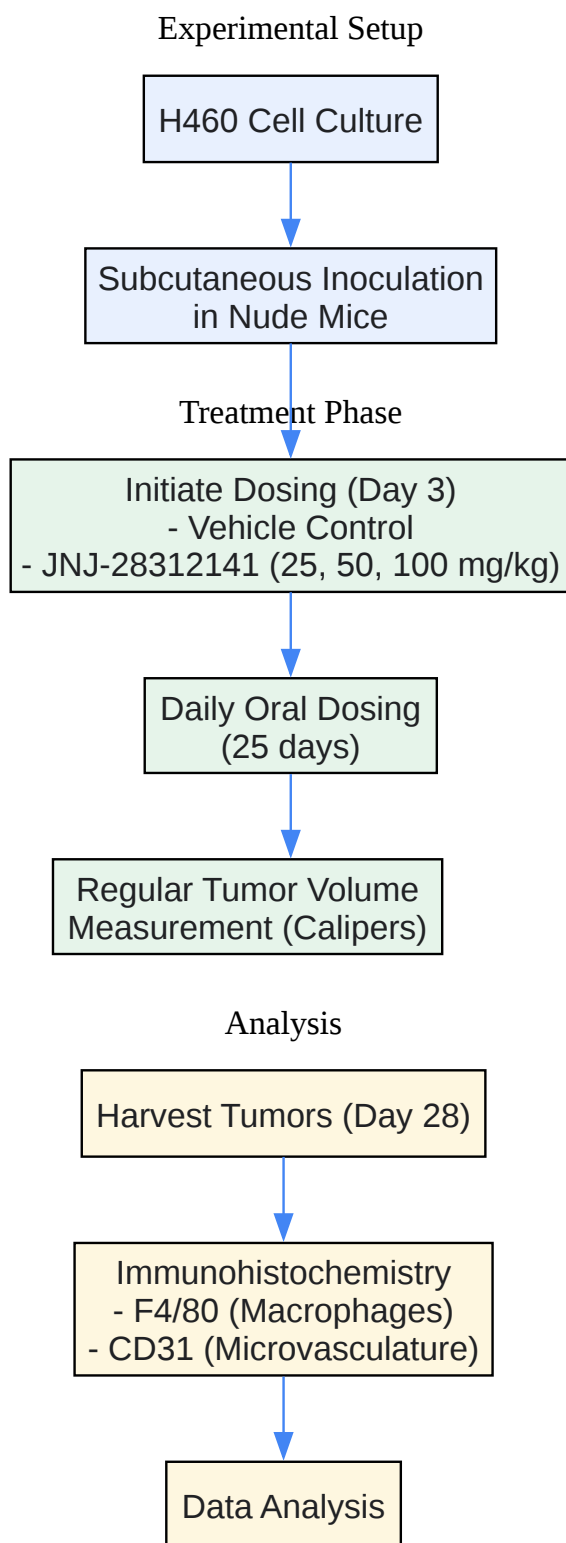
Quantitative Data

The following table summarizes the inhibitory activity of **JNJ-28312141** against various kinases.

| Target Kinase | IC ₅₀ (μmol/L) |
|-------------------------------------|---------------------------|
| CSF-1R | 0.00069 |
| KIT | 0.005 |
| AXL | 0.012 |
| TRKA | 0.015 |
| FLT3 | 0.030 |
| LCK | 0.088 |
| Data sourced from AACR Journals[12] | |

Visualizations

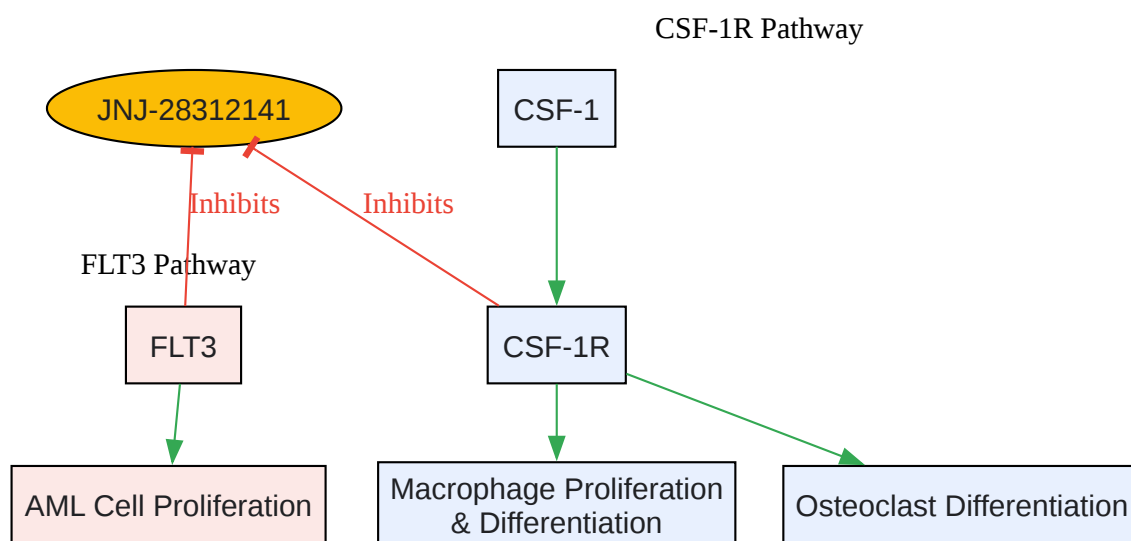
Experimental Workflow for In Vivo Efficacy Study



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Caption: Workflow for evaluating the in vivo efficacy of **JNJ-28312141** in a xenograft model.

Signaling Pathway Inhibition by JNJ-28312141



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Caption: **JNJ-28312141** inhibits the CSF-1R and FLT3 signaling pathways.

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